

Application Notes and Protocols for N-nitroso-desmethyl-tramadol Stability Testing

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-tramadol*

Cat. No.: *B15815551*

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Introduction

N-nitroso-desmethyl-tramadol is a nitrosamine drug substance-related impurity (NDSRI) of Tramadol, a widely used opioid analgesic. NDSRIs are a class of genotoxic impurities that have garnered significant regulatory scrutiny due to their potential carcinogenic risk. Regulatory bodies, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA), mandate rigorous risk assessment and control of such impurities in pharmaceutical products.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Stability testing is a critical component of this control strategy, designed to provide evidence on how the quality of a substance varies with time under the influence of environmental factors such as temperature, humidity, and light.[\[5\]](#) This data is essential for establishing a re-test period for the drug substance or a shelf life for the drug product and recommending storage conditions. This document provides a comprehensive protocol for conducting stability and forced degradation studies for **N-nitroso-desmethyl-tramadol**, in line with the principles outlined in the International Council for Harmonisation (ICH) guidelines Q1A(R2) and Q1B.[\[1\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Stability Study Protocol

This protocol outlines long-term and accelerated stability testing to assess the intrinsic stability of **N-nitroso-desmethyl-tramadol**.

Materials and Equipment

- **N-nitroso-desmethyl-tramadol** reference standard
- Stability chambers with controlled temperature and humidity
- Photostability chamber
- Validated stability-indicating analytical method (e.g., LC-MS/MS)
- Appropriate glassware and sample containers

Experimental Protocol: Long-Term and Accelerated Stability

- **Sample Preparation:** Accurately weigh a suitable amount of **N-nitroso-desmethyl-tramadol** into inert, transparent containers. For solution stability, dissolve the substance in a relevant solvent system. Prepare a sufficient number of samples for testing at all time points.
- **Storage Conditions:** Place the samples in stability chambers under the conditions specified in Table 1. A portion of the samples should be stored in containers protected from light (e.g., wrapped in aluminum foil) to serve as dark controls for photostability studies.
- **Testing Schedule:** Withdraw samples at the time points indicated in Table 1 and analyze them using a validated stability-indicating method.
- **Analysis:** At each time point, assess the samples for appearance, assay of **N-nitroso-desmethyl-tramadol**, and the presence of degradation products.

Data Presentation: Stability Study

Quantitative data from the stability studies should be summarized as shown in Table 1.

Table 1: Stability Study Conditions and Testing Schedule

Study Type	Storage Condition	Minimum Duration	Testing Frequency
Long-Term	25°C ± 2°C / 60% RH ± 5% RH	12 months	0, 3, 6, 9, 12 months
Intermediate	30°C ± 2°C / 65% RH ± 5% RH	6 months	0, 3, 6 months
Accelerated	40°C ± 2°C / 75% RH ± 5% RH	6 months	0, 3, 6 months
Photostability	Overall illumination ≥ 1.2 million lux hours and integrated near UV energy ≥ 200 watt hours/m ²	As per ICH Q1B	Pre- and Post- exposure

Forced Degradation (Stress Testing) Protocol

Forced degradation studies are essential for identifying potential degradation products and establishing the intrinsic stability of the molecule.^[11] These studies also help in developing and validating a stability-indicating analytical method.

Experimental Protocol: Forced Degradation

- **Sample Preparation:** Prepare stock solutions of **N-nitroso-desmethyl-tramadol** in a suitable solvent (e.g., methanol or acetonitrile/water mixture).
- **Stress Conditions:** Expose the sample solutions to the stress conditions outlined in Table 2. The extent of degradation should be targeted at 5-20%.
- **Sample Analysis:** After exposure, neutralize the acidic and basic samples before dilution and analysis. Analyze all stressed samples, along with an unstressed control, using a suitable analytical method (e.g., LC-MS/MS) to identify and quantify any degradation products.

Data Presentation: Forced Degradation Study

Summarize the results of the forced degradation studies in a table, detailing the stress conditions, the percentage of degradation of **N-nitroso-desmethyl-tramadol**, and the formation of any significant degradation products.

Table 2: Forced Degradation Conditions

Stress Condition	Reagent/Condition	Temperature	Duration
Acid Hydrolysis	0.1 M HCl	60°C	24 - 48 hours
Base Hydrolysis	0.1 M NaOH	60°C	24 - 48 hours
Oxidation	3% H ₂ O ₂	Room Temp.	24 hours
Thermal	80°C (in solid state and in solution)	80°C	48 hours
Photolytic	ICH Q1B conditions (exposed and dark control)	Room Temp.	As per ICH Q1B

Analytical Method: LC-MS/MS Protocol

A highly sensitive and selective Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method is recommended for the quantification of **N-nitroso-desmethyl-tramadol** and its degradation products.[3][7]

Equipment and Reagents

- LC-MS/MS system (e.g., Triple Quadrupole)
- C18 reverse-phase HPLC column (e.g., 2.1 x 50 mm, 1.8 µm)
- Formic acid, HPLC grade
- Acetonitrile, HPLC grade
- Methanol, HPLC grade
- Ultrapure water

- **N-nitroso-desmethyl-tramadol** reference standard

Chromatographic and Mass Spectrometric Conditions

Table 3: Example LC-MS/MS Parameters

Parameter	Condition
Column	C18 reverse-phase, e.g., Purospher® STAR RP-18 endcapped (2 µm) Hibar® HR 50-2.1 mm ID[12]
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	Optimized for separation of parent compound and degradation products (e.g., 5-95% B over 10 minutes)
Flow Rate	0.3 mL/min
Column Temperature	40°C
Injection Volume	5 µL
Ionization Source	Electrospray Ionization (ESI), Positive Mode
MRM Transitions	To be determined by infusing the N-nitroso-desmethyl-tramadol standard (e.g., precursor ion → product ion)
Collision Energy	Optimized for each transition

Method Validation

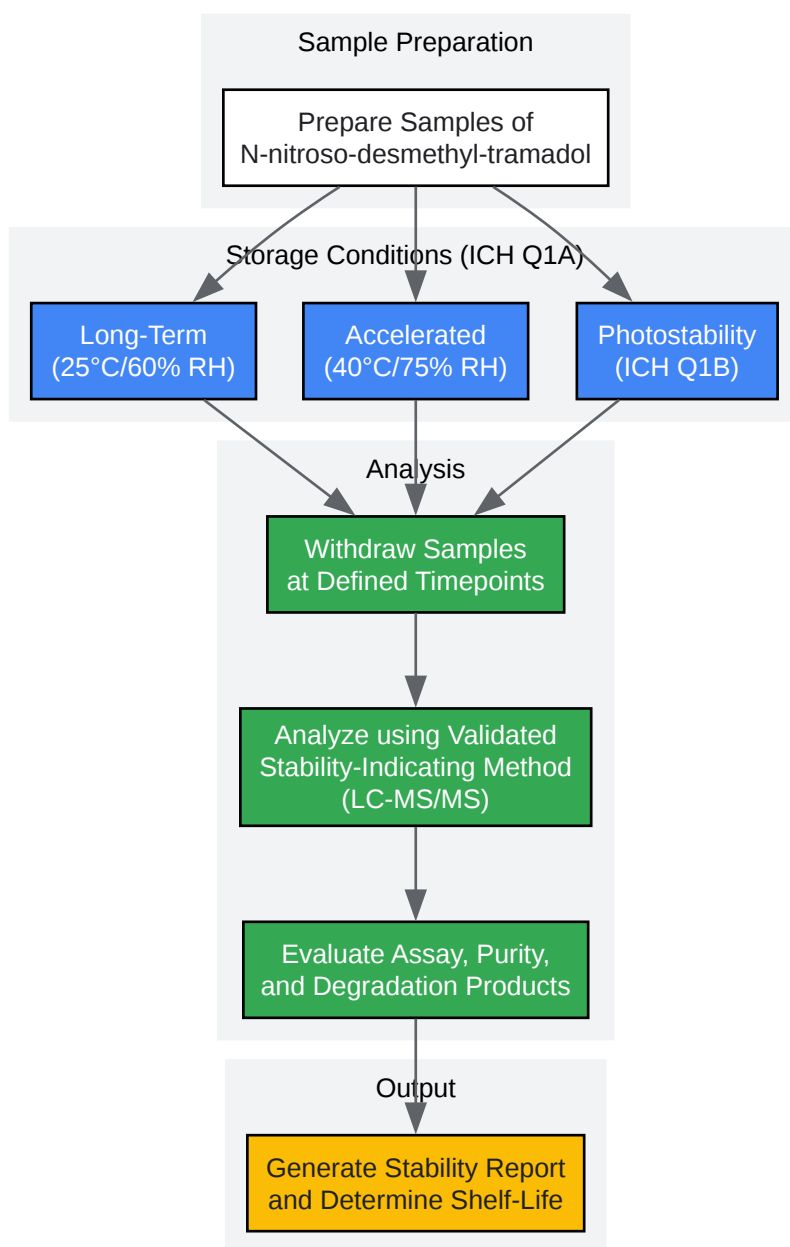
The analytical method must be validated according to ICH Q2(R1) guidelines to demonstrate it is "stability-indicating." The validation should include the following parameters:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of components that may be expected to be present, such as impurities, degradants, and matrix components.

- Linearity: Demonstrated over a range of concentrations.
- Accuracy: Recovery studies at different concentrations.
- Precision: Repeatability (intra-day) and intermediate precision (inter-day).
- Limit of Detection (LOD): The lowest amount of analyte that can be detected.
- Limit of Quantification (LOQ): The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy.
- Robustness: The capacity to remain unaffected by small, deliberate variations in method parameters.

Visualizations

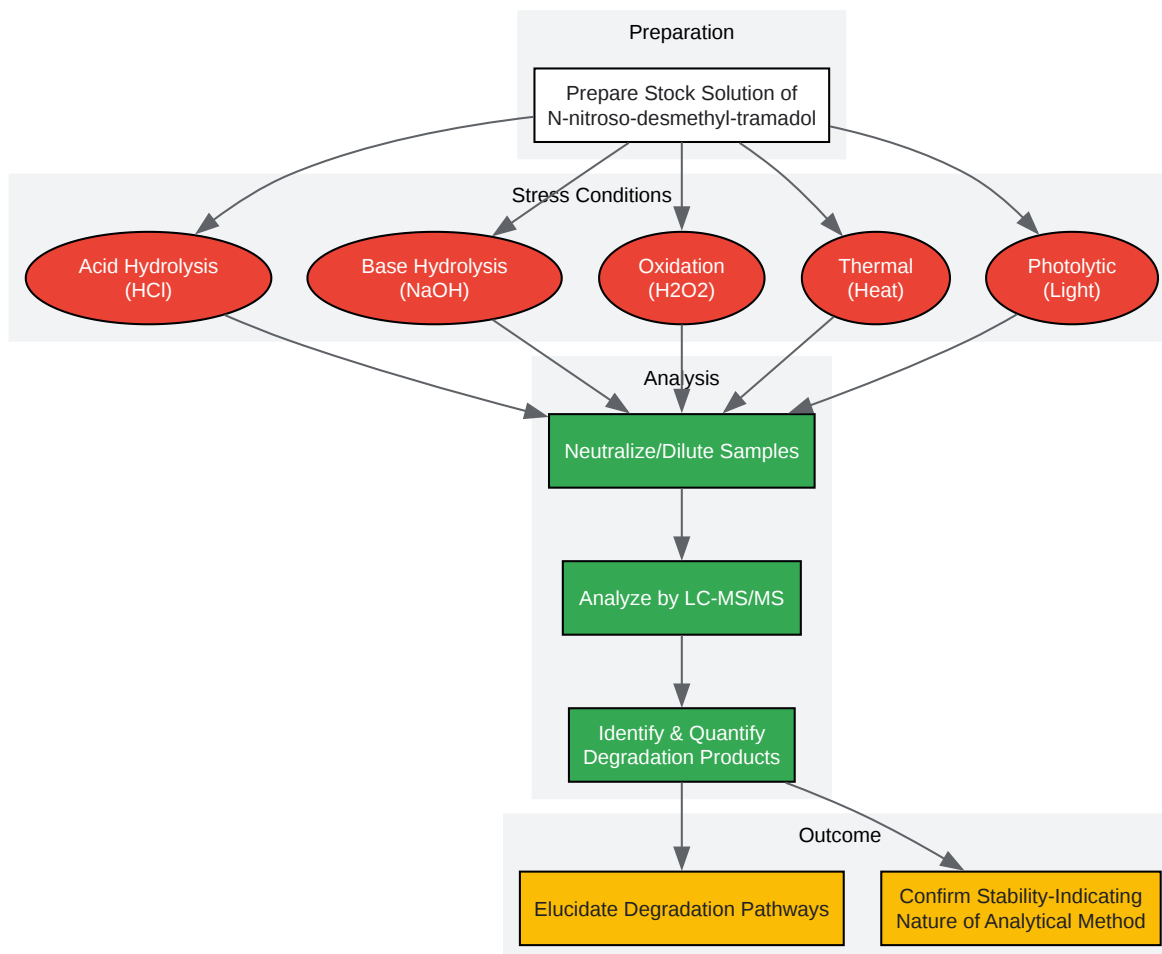
Experimental Workflow for Stability Testing



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Caption: Workflow for the stability testing of **N-nitroso-desmethyl-tramadol**.

Forced Degradation Study Workflow



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Caption: Workflow for forced degradation studies of **N-nitroso-desmethyl-tramadol**.

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